

A Comparative Guide to the Synthetic Routes of 13C-Labeled Meldrum's Acid

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Compound Name: Meldrum's acid-13C3

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For researchers, scientists, and professionals in drug development, the use of isotopically labeled compounds is crucial for a variety of applications, including mechanistic studies and metabolic tracking. Meldrum's acid, a versatile reagent in organic synthesis, is often required in its 13C-labeled form. This guide provides a comparative analysis of the primary synthetic routes to 13C-labeled Meldrum's acid, presenting experimental data, detailed protocols, and pathway visualizations to aid in the selection of the most suitable method.

Comparison of Synthetic Routes

The synthesis of 13C-labeled Meldrum's acid primarily relies on the incorporation of 13C-labeled precursors. The two main strategies involve the condensation of a labeled malonic acid derivative with acetone or an acetone equivalent.

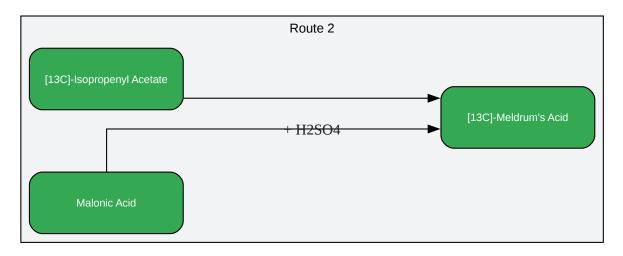


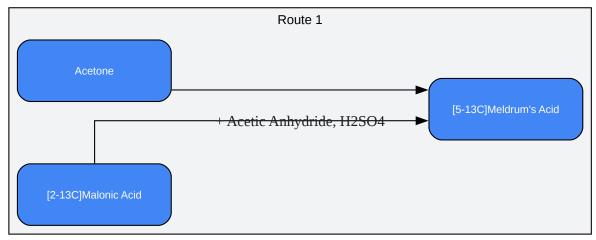
Parameter	Route 1: From 13C-Labeled Malonic Acid and Acetone	Route 2: From Malonic Acid and 13C-Labeled Isopropenyl Acetate
13C Precursor	[2-13C]Malonic acid	[1,2,3-13C3]Isopropenyl acetate (hypothetical for 13C3 labeling)
Key Reagents	Acetone, Acetic Anhydride, Sulfuric Acid	Malonic acid, Sulfuric Acid
Reported Yield	70-91%[1]	Not explicitly reported for labeled version, but the unlabeled synthesis is well-established.[2]
Advantages	Well-documented for isotopic labeling.[1] High yields have been reported.[1]	Potentially a more direct route if the labeled isopropenyl acetate is available.
Disadvantages	Requires handling of potent acid (sulfuric acid) and anhydride.	Availability and cost of multiply-labeled isopropenyl acetate may be prohibitive.

Synthetic Pathways and Logical Relationships

The synthesis of Meldrum's acid and its labeled analogues can be visualized as a condensation reaction forming a six-membered heterocyclic ring.







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